

Isotopic Labeling of Tofacitinib: A Technical Guide for Research & Development

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Compound of Interest

Compound Name: (3R,4S)-Tofacitinib-d3

Cat. No.: B1153621

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Executive Summary

This technical guide details the strategic design, synthesis, and application of isotopically labeled Tofacitinib (CP-690550) analogues. Targeted at drug development professionals, it addresses the critical need for stable isotope standards in bioanalysis and the utility of deuterium labeling in metabolic stability profiling. We examine the causality behind labeling site selection—distinguishing between metabolically labile positions for Kinetic Isotope Effect (KIE) studies and metabolically stable positions for Internal Standards (IS)—and provide self-validating protocols for their synthesis and application.

Part 1: Strategic Rationale for Isotopic Labeling

The incorporation of stable isotopes (

,

,

) into Tofacitinib is not merely a cataloging exercise but a precision tool for dissecting the drug's pharmacokinetics (PK) and pharmacodynamics (PD).

Internal Standards (IS) for LC-MS/MS Quantification

For accurate quantification of Tofacitinib in biological matrices (plasma, urine), an internal standard with identical physicochemical properties but distinct mass is required to correct for matrix effects and ionization suppression.

- Ideal Labeling Site: Metabolically stable positions.
- Recommended Label: Tofacitinib-
or Tofacitinib-
(N-methyl).
- Mechanism: The labeled analogue co-elutes with the analyte, experiencing the exact same suppression/enhancement in the electrospray ionization (ESI) source, ensuring high precision (CV < 5%).

Deuterium Kinetic Isotope Effect (DKIE)

Deuterium labeling at metabolic "hotspots" can significantly alter the rate of bond cleavage by Cytochrome P450 enzymes (primarily CYP3A4 for Tofacitinib).

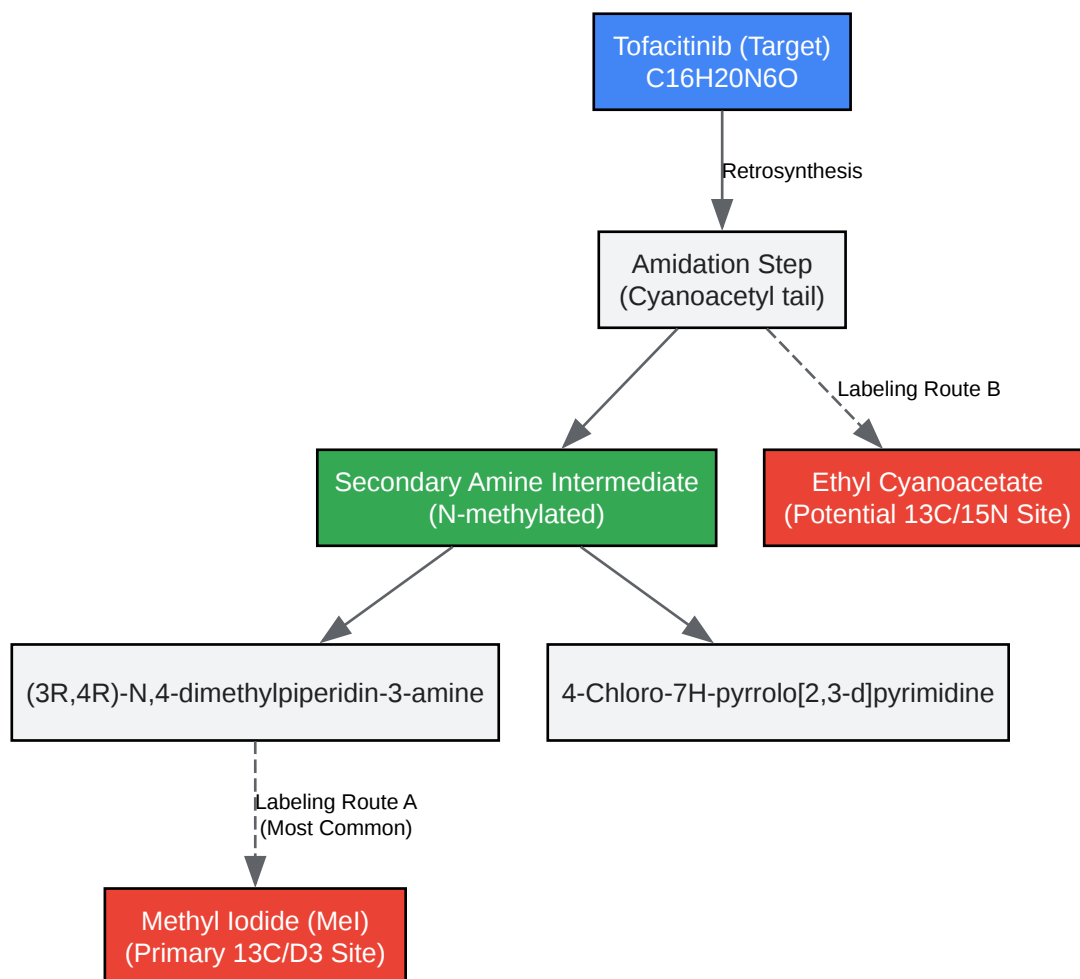
- Target: The C-H bonds subject to oxidative metabolism.
- Effect: The C-D bond is shorter and stronger than the C-H bond. If C-H bond breaking is the rate-determining step (RDS), substituting with deuterium can reduce intrinsic clearance () and extend half-life ().

Part 2: Synthetic Routes & Methodology

The synthesis of labeled Tofacitinib relies on introducing isotopic tags at late stages of the convergent synthesis to maximize yield and cost-efficiency.

Structural Analysis & Labeling Strategy

Tofacitinib consists of two main pharmacophores: the 7H-pyrrolo[2,3-d]pyrimidine core and the chiral (3R,4R)-4-methylpiperidin-3-amine side chain.



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Figure 1: Retrosynthetic analysis highlighting strategic insertion points for isotopic labels. Route A (N-Methylation) is preferred for introducing Deuterium or Carbon-13 due to the availability of labeled Methyl Iodide.

Synthesis of Tofacitinib- (N-Methyl Label)

This route introduces the label on the N-methyl group connecting the piperidine and pyrimidine rings. This position is chemically accessible and provides a mass shift of +3 Da, sufficient for MS separation.

Reagents:

- Precursor: (3R,4R)-1-benzyl-N-methylpiperidin-3-amine (unlabeled) OR (3R,4R)-1-benzylpiperidin-3-amine (for labeling).
- Labeling Agent: Iodomethane-
(
) or Formaldehyde-
(
) with
.

Protocol Logic:

- Reductive Amination (Labeling Step): Reacting the primary amine on the protected piperidine with deuterated formaldehyde and reducing agent installs the

group.
- Coupling: The labeled piperidine is coupled with 4-chloro-7H-pyrrolo[2,3-d]pyrimidine via
.
- Deprotection & Amidation: The benzyl group is removed (hydrogenolysis), followed by acylation with ethyl cyanoacetate to yield the final API.

Part 3: Experimental Protocols

Protocol: Synthesis of Internal Standard [-methyl]-Tofacitinib

This protocol describes the "Late-Stage Alkylation" approach, modified from standard synthesis routes [1, 2].

Materials:

- Substrate: (3R,4R)-1-benzyl-N-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)piperidin-3-amine (Advanced Intermediate).
- Reagent:

-Methyl Iodide (

).
- Base: Cesium Carbonate (

).
- Solvent: DMF (Anhydrous).

Step-by-Step Workflow:

Step	Operation	Critical Parameter (Causality)
1. Solubilization	Dissolve 1.0 eq of Substrate in DMF (0.1 M).	DMF promotes nucleophilic substitution () by solvating the cation.
2. Deprotonation	Add 1.5 eq . Stir at 0°C for 30 min.	Controlled deprotonation prevents over-alkylation on the pyrrole nitrogen.
3. Labeling	Add 1.1 eq dropwise. Warm to RT.	Slight excess ensures complete conversion; dropwise addition controls exotherm.
4. Quench	Monitor by LC-MS.[1] Quench with (aq) upon completion.	Prevents hydrolysis of the pyrimidine ring.
5. Deprotection	Hydrogenation (, Pd/C) in MeOH.	Removes Benzyl protecting group to free the piperidine nitrogen.
6. Amidation	React with Ethyl Cyanoacetate + DBU.	Installs the cyanoacetyl tail to complete the Tofacitinib structure.

Self-Validation Check:

- Mass Shift: The final product must show an $[M+H]^+$ of 316.2 (vs 313.2 for unlabeled).
- NMR:
 - NMR should show a highly enhanced singlet/doublet for the N-methyl carbon.

Protocol: LC-MS/MS Quantification using IS

System: UPLC coupled to Triple Quadrupole MS (e.g., Waters Xevo TQ-S). Column: C18 Reverse Phase (e.g., BEH C18, 1.7 μ m).

MRM Transitions:

- Analyte (Tofacitinib):

(Collision Energy: 28 eV)

- Internal Standard (

-Tofacitinib):

(Note: The fragment ion 149 often retains the label if it includes the N-methyl group; verify fragmentation pattern). Correction: If the 149 fragment is the pyrrolopyrimidine core, it may NOT contain the N-methyl label depending on cleavage. A safer transition for N-methyl labeled IS is often the parent-to-parent or a fragment retaining the piperidine nitrogen.

- Refined Transition: If the label is on the N-methyl, and fragmentation cleaves the exocyclic N-C bond, the label stays with the piperidine. If fragmentation cleaves the ring, the label stays.

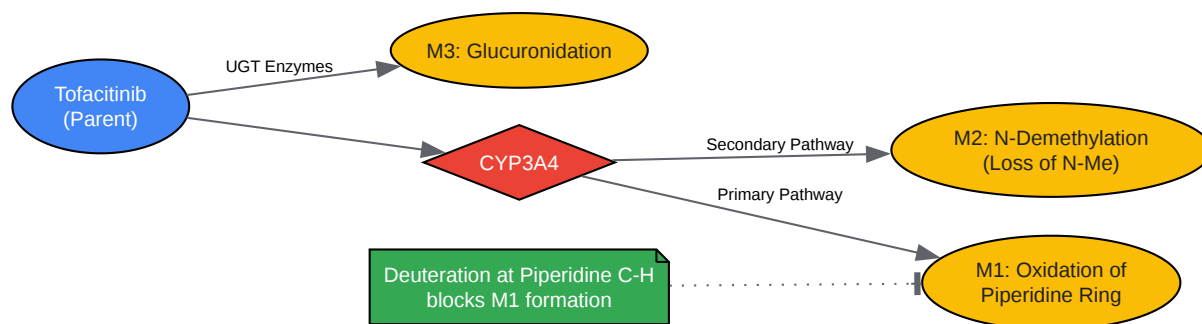
- Standard Practice: Use

(Piperidine fragment with label) or verify the 149 fragment. Literature suggests 313->149 is common for Tofacitinib [3].

Part 4: Analytical Validation & Metabolic Applications[1]

Metabolic Stability Profiling (Graphviz)

Tofacitinib is primarily metabolized by CYP3A4 (approx. 70%) and CYP2C19.[2] The major pathways are oxidation of the piperidine ring and N-demethylation [4].[2]



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Figure 2: Metabolic pathways of Tofacitinib. Deuteration of the piperidine ring (M1 site) is used to study the Kinetic Isotope Effect and potentially improve metabolic stability.

Quantitative Data Summary: KIE Assessment

When evaluating deuterated analogues, the Metabolic Stability Ratio is calculated.

Parameter	Unlabeled Tofacitinib	Deuterated Analogue ()	Interpretation
Intrinsic Clearance ()	High (> 50 $\mu\text{L}/\text{min}/\text{mg}$)	Low (< 20 $\mu\text{L}/\text{min}/\text{mg}$)	Significant KIE; metabolism slowed.
Half-life ()	~3.2 hours	> 5.0 hours	Extended duration of action.
Metabolite Ratio (M1/Parent)	High	Low	Shifting of metabolic pathway (Metabolic Switching).

Interpretation: A KIE

indicates that C-H bond breakage at the labeled site is rate-limiting. This validates the potential for a "heavy drug" version with improved PK properties.

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